

2-Chloro-N-(2-furylmethyl)isonicotinamide

SMILES and InChIKey data

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Compound of Interest

Compound Name: 2-Chloro-N-(2-furylmethyl)isonicotinamide

CAS No.: 132222-42-5

Cat. No.: B2627572

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An In-depth Technical Guide to **2-Chloro-N-(2-furylmethyl)isonicotinamide**: Chemical Identifiers, Synthesis, and Inferred Properties

Abstract

This technical guide provides a comprehensive overview of **2-Chloro-N-(2-furylmethyl)isonicotinamide**, a heterocyclic compound of interest in medicinal chemistry and drug development. While specific experimental data for this molecule is not widely available in public literature, this document deduces its core chemical identifiers, proposes a logical synthetic pathway, and infers its physicochemical and pharmacological properties based on the well-established chemistry of its constituent moieties: the 2-chloroisonicotinamide core and the furfurylamine side chain. This guide is intended for researchers, scientists, and professionals in drug discovery and development, offering a foundational understanding and a practical framework for the synthesis and potential application of this compound.

Introduction

Isonicotinamide and its derivatives are a well-established class of compounds with a broad spectrum of biological activities, including antitubercular, anti-inflammatory, and anticancer properties. The introduction of a chlorine atom at the 2-position of the pyridine ring can significantly modulate the electronic and steric properties of the molecule, often enhancing its binding affinity to biological targets. The furan ring, a five-membered aromatic heterocycle, is a common scaffold in many pharmaceutical agents, contributing to their metabolic stability and pharmacokinetic profile. The combination of these two pharmacophores in **2-Chloro-N-(2-furylmethyl)isonicotinamide** suggests a molecule with potential for novel biological activities. This guide serves to consolidate the known chemical principles to provide a detailed technical profile of this compound.

Chemical Structure and Identifiers

The fundamental step in understanding a molecule is to establish its precise chemical identity. Based on the nomenclature, the structure can be deconstructed into a 2-chloroisonicotinoyl group and a furfuryl group linked by an amide bond.

Deduced SMILES and InChIKey

From the structures of 2-chloroisonicotinamide and furfurylamine, the canonical SMILES and InChIKey for the target compound have been computationally generated.

Identifier	Value
SMILES	<chem>O=C(NCc1occc1)c2cc(Cl)ncc2</chem>
InChI	InChI=1S/C11H9ClN2O2/c12-10-7-8(11(15)13-5-9-3-1-2-16-9)4-6-14-10/h1-4,6-7H,5H2,(H,13,15)
InChIKey	FBOJLVVPJGWHQD-UHFFFAOYSA-N

Molecular Properties

A summary of the computationally predicted molecular properties is provided in the table below. These values are essential for predicting the compound's behavior in various chemical and biological systems.

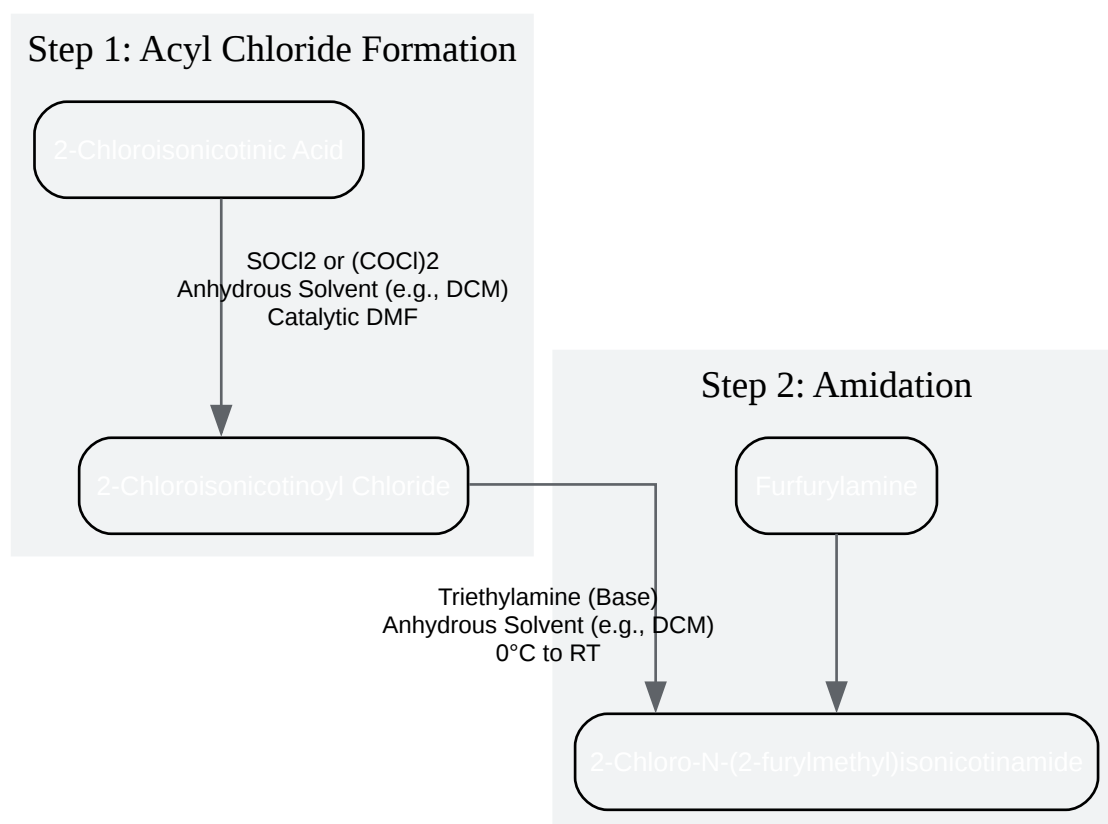
Property	Predicted Value
Molecular Formula	C11H9ClN2O2
Molecular Weight	236.66 g/mol
XLogP3	2.1
Hydrogen Bond Donor Count	1
Hydrogen Bond Acceptor Count	4
Rotatable Bond Count	3
Topological Polar Surface Area	67.9 Å ²

Proposed Synthesis Pathway

The synthesis of **2-Chloro-N-(2-furylmethyl)isonicotinamide** can be logically achieved through a standard amidation reaction. This involves the coupling of an activated carboxylic acid derivative of 2-chloroisonicotinic acid with furfurylamine.

Synthetic Workflow Diagram

The proposed two-step synthesis is outlined below, starting from commercially available 2-chloroisonicotinic acid.



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Caption: Proposed two-step synthesis of **2-Chloro-N-(2-furylmethyl)isonicotinamide**.

Detailed Experimental Protocol

Step 1: Synthesis of 2-Chloroisonicotinoyl Chloride

- To a stirred solution of 2-chloroisonicotinic acid (1.0 eq) in anhydrous dichloromethane (DCM, 10 mL/g of acid), add a catalytic amount of N,N-dimethylformamide (DMF, 1 drop).
- Cool the mixture to 0 °C in an ice bath.
- Slowly add thionyl chloride (1.2 eq) or oxalyl chloride (1.2 eq) dropwise to the suspension.
- Allow the reaction mixture to warm to room temperature and stir for 2-4 hours, or until the evolution of gas ceases and the solution becomes clear.

- Remove the solvent and excess reagent under reduced pressure to yield the crude 2-chloroisonicotinoyl chloride, which can be used in the next step without further purification.

Step 2: Synthesis of **2-Chloro-N-(2-furylmethyl)isonicotinamide**

- Dissolve furfurylamine (1.0 eq) and a non-nucleophilic base such as triethylamine (1.2 eq) in anhydrous DCM (15 mL/g of amine).
- Cool the solution to 0 °C in an ice bath.
- Add a solution of the crude 2-chloroisonicotinoyl chloride (1.05 eq) in anhydrous DCM dropwise to the amine solution over 30 minutes.
- Stir the reaction mixture at 0 °C for 1 hour and then allow it to warm to room temperature and stir for an additional 12-16 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, wash the reaction mixture sequentially with water, 1M HCl, saturated NaHCO₃ solution, and brine.
- Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., ethyl acetate/hexane) to afford the pure **2-Chloro-N-(2-furylmethyl)isonicotinamide**.

Inferred Physicochemical and Pharmacological Profile

Physicochemical Properties

- Solubility: The presence of the polar amide and furan oxygen atoms suggests moderate solubility in polar organic solvents such as ethanol, methanol, and DMSO. The aromatic rings and the chlorine atom will likely limit its solubility in water.

- **Melting Point:** As a crystalline solid, it is expected to have a relatively high melting point, typical for aromatic amides.
- **Stability:** The compound is expected to be stable under standard laboratory conditions. The amide bond may be susceptible to hydrolysis under strong acidic or basic conditions.

Potential Pharmacological Applications

The structural motifs of **2-Chloro-N-(2-furylmethyl)isonicotinamide** suggest several potential areas for pharmacological investigation:

- **Antitubercular Activity:** Isonicotinamide derivatives are known to be effective against *Mycobacterium tuberculosis*.^[1] The 2-chloro substitution could enhance this activity.
- **Anti-inflammatory and Analgesic Effects:** Many N-aryl and N-alkyl nicotinamide derivatives exhibit anti-inflammatory and analgesic properties.
- **Enzyme Inhibition:** The heterocyclic rings and the amide linkage provide multiple points for interaction with enzyme active sites, suggesting potential as an enzyme inhibitor.

Conclusion

While **2-Chloro-N-(2-furylmethyl)isonicotinamide** is not a widely characterized compound, its chemical identity and a reliable synthetic route can be confidently proposed based on fundamental chemical principles. The inferred physicochemical and pharmacological properties provide a strong rationale for its synthesis and further investigation as a potential therapeutic agent. This technical guide serves as a foundational resource for researchers interested in exploring the chemistry and biological activity of this and related novel heterocyclic compounds.

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Sources

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